

The Discovery and Analysis of Ocimene Isomers in Essential Oils: A Technical Guide

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Compound of Interest

Compound Name: *beta-Ocimene*

Cat. No.: B7771426

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Introduction

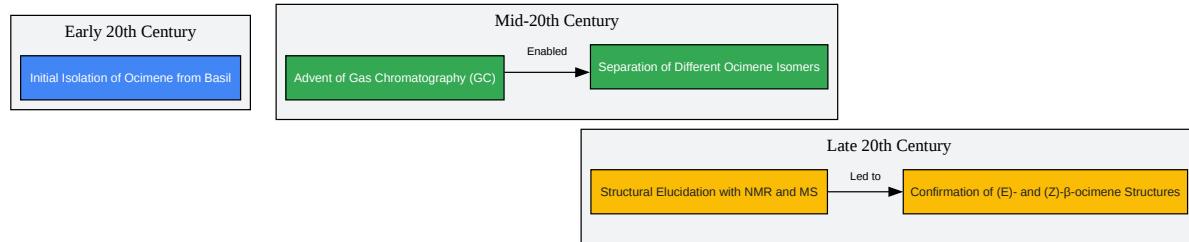
Ocimene, a monoterpene hydrocarbon, is a significant contributor to the aromatic profile of numerous essential oils. It exists in several isomeric forms, primarily α -ocimene, (E)- β -ocimene, and (Z)- β -ocimene, each with distinct chemical properties and prevalence in nature. This technical guide provides an in-depth exploration of the historical discovery, analytical methodologies, and quantitative distribution of ocimene isomers in various essential oils. It is intended for researchers, scientists, and professionals in the fields of natural product chemistry, pharmacology, and drug development.

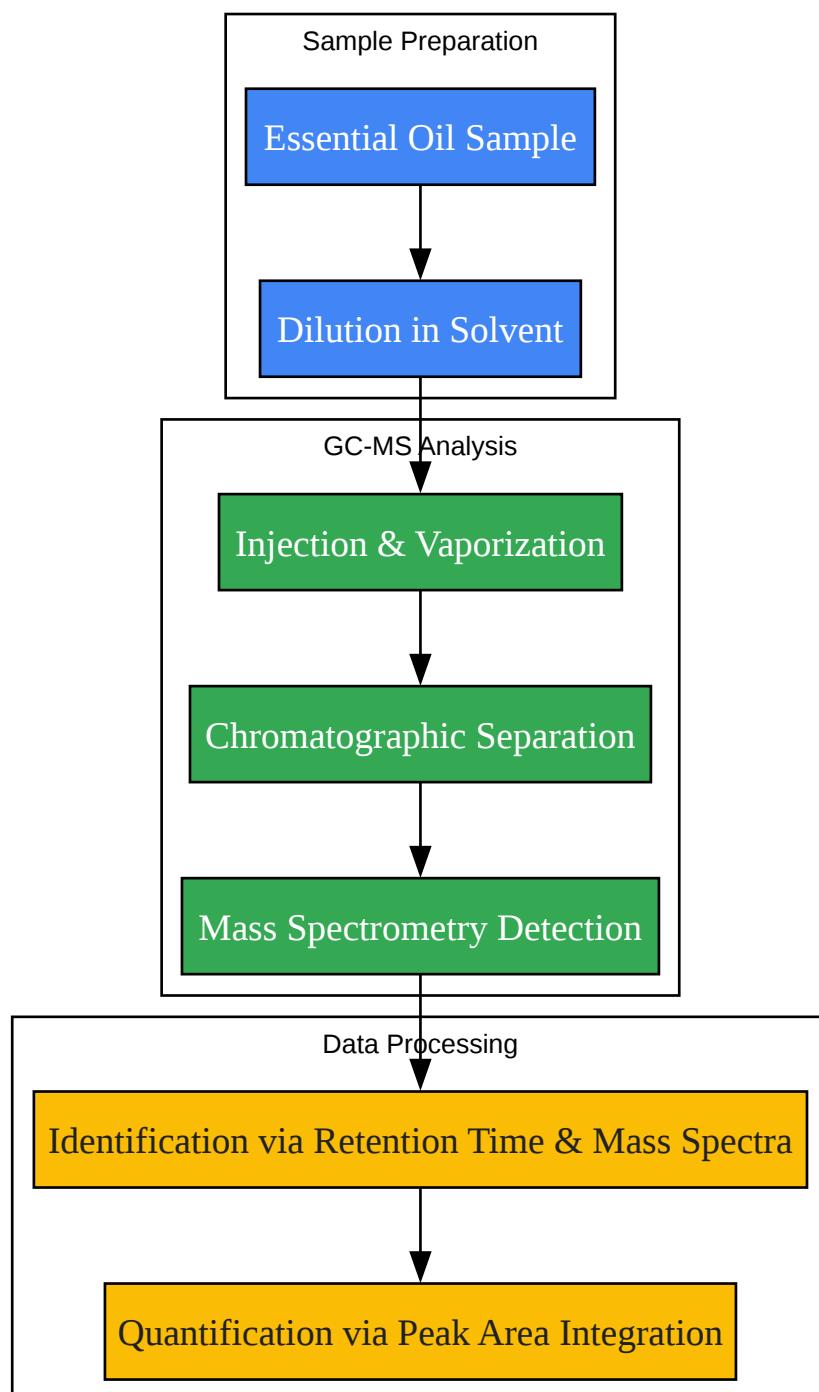
Historical Context and Key Discoveries

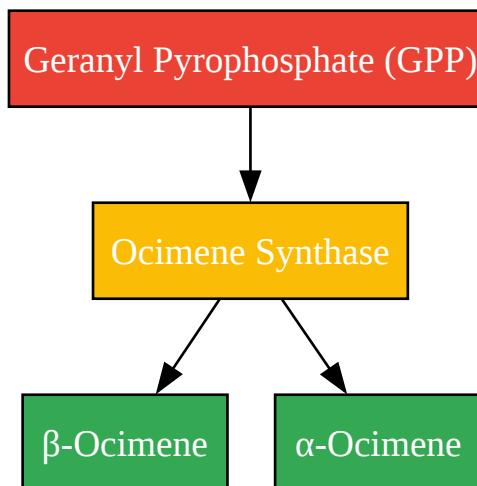
The study of ocimene dates back to the early 20th century, with its initial identification in the essential oil of *Ocimum basilicum* (basil), from which its name is derived. Early research focused on isolating and characterizing this new monoterpene. A significant breakthrough in the understanding of ocimene's complexity came with the development of advanced analytical techniques, particularly gas chromatography, in the mid-20th century. These methods allowed for the separation and identification of its various isomers, revealing a more intricate picture of its natural occurrence.

Key milestones in the discovery and characterization of ocimene isomers include the initial isolation and naming of the compound, followed by the subsequent identification and structural elucidation of its geometric and structural isomers. The development of spectroscopic methods,

such as Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS), was instrumental in confirming the precise structures of (E)- β -ocimene and (Z)- β -ocimene.







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